Visualizing Occludin Dynamics in Real-Time: Advanced Live-Cell Imaging Techniques

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Compound of Interest

Compound Name:	*Occlusin*
CAS No.:	*101839-93-4*
Cat. No.:	*B1165819*

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Application Note & Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Occludin is a key transmembrane protein component of tight junctions (TJs), which are critical for regulating paracellular permeability and maintaining cell polarity in epithelial and endothelial cell layers. The dynamic regulation of occludin at the tight junction, including its mobility, protein-protein interactions, and localization, is crucial for the modulation of barrier function in both physiological and pathological states. Understanding these dynamics is paramount for developing therapeutics targeting diseases associated with tight junction dysfunction, such as inflammatory bowel disease, cancer, and vascular leakage syndromes. This document provides detailed application notes and protocols for advanced live-cell imaging techniques to visualize and quantify occludin dynamics.

Key Live-Cell Imaging Techniques for Occludin Dynamics

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Several powerful microscopy techniques enable the real-time visualization of occludin in living cells. The choice of technique depends on the specific biological question being addressed, from protein mobility and turnover to nanoscale organization and protein-protein interactions.

- Fluorescence Recovery After Photobleaching (FRAP): This technique is ideal for measuring the mobility and turnover rate of fluorescently-tagged occludin at the tight junction. By photobleaching a specific region of interest and monitoring the recovery of fluorescence, researchers can determine the fraction of mobile occludin molecules and their diffusion kinetics.

- Förster Resonance Energy Transfer (FRET): FRET microscopy is used to study protein-protein interactions in living cells. By tagging occludin and a potential binding partner (e.g., ZO-1) with a donor and acceptor fluorophore pair, FRET can detect when these proteins are in close proximity (1-10 nm), indicating a direct interaction.

- Super-Resolution Microscopy (e.g., dSTORM): Techniques like direct Stochastic Optical Reconstruction Microscopy (dSTORM) overcome the diffraction limit of light microscopy, allowing for the visualization of occludin organization at the nanoscale. This can reveal details about occludin clustering and its arrangement within the tight junction complex.

Quantitative Data on Occludin Dynamics

The following table summarizes quantitative data on occludin dynamics obtained from FRAP experiments in various studies. This data provides a baseline for understanding occludin mobility under different cellular contexts.

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Cell Type	Fluorescent Tag	Experimental Condition	Mobile Fraction (%)	Half-maximal Recovery (t½) (s)	Reference
MDCK	EGFP-Occludin	Control	71 ± 3	194 ± 19	[1]
MDCK	EGFP-Occludin	ATP depletion	Reduced	Increased	[1]
MDCK	EGFP-Occludin	Cholesterol depletion (MBCD)	Reduced	Increased	[2]
Caco-2	EGFP-Occludin	TNF treatment	Increased	Reduced	[3]
Rat-1 Fibroblasts	GFP-Occludin	Baseline	~40	~100	[4]

Experimental Protocols

Protocol 1: Visualizing Occludin Mobility using FRAP

This protocol describes how to perform FRAP to measure the mobility of EGFP-tagged occludin in polarized epithelial cells.

Materials:

- Polarized epithelial cells (e.g., MDCK or Caco-2) stably expressing EGFP-Occludin
- Glass-bottom imaging dishes
- Complete cell culture medium
- CO_2- and temperature-controlled confocal laser scanning microscope with a high-power laser for bleaching

Procedure:

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- Cell Culture and Plating:
  - Culture epithelial cells expressing EGFP-Occludin to form a confluent monolayer on glass-bottom imaging dishes. This typically takes 2-3 days.
  - Ensure the formation of mature tight junctions, which can be verified by transepithelial electrical resistance (TER) measurements or immunofluorescence staining for TJ markers.
- Microscope Setup:
  - Place the imaging dish on the microscope stage within an environmental chamber maintained at 37°C and 5% CO_2.
  - Use a 63x or 100x oil-immersion objective to locate a region of the cell monolayer with clear EGFP-Occludin localization at the cell-cell junctions.
- Pre-Bleach Imaging:
  - Acquire 3-5 images of the selected region of interest (ROI) at low laser power to establish the baseline fluorescence intensity. The ROI should encompass a segment of the tight junction.
- Photobleaching:
  - Define a small, circular or rectangular bleach ROI within the larger imaging ROI, specifically over the tight junction.
  - Use a high-intensity laser pulse (e.g., 488 nm argon laser at 100% power) to photobleach the EGFP-Occludin within the bleach ROI. The bleaching duration should be brief (e.g., 1-2 seconds) to minimize phototoxicity.
- Post-Bleach Imaging:
  - Immediately after bleaching, acquire a time-lapse series of images of the imaging ROI at low laser power.
  - The frequency of image acquisition should be high initially (e.g., every 2-5 seconds) and can be gradually decreased over time. Continue imaging until the fluorescence in the

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bleached region has recovered to a plateau.

- Data Analysis:
  - Measure the mean fluorescence intensity of the bleached ROI, a non-bleached control ROI within the same cell, and a background ROI outside the cell for each time point.
  - Correct for photobleaching during image acquisition by normalizing the intensity of the bleached ROI to the control ROI.
  - Calculate the mobile fraction (Mf) and the half-maximal recovery time (t½) by fitting the normalized recovery curve to an appropriate mathematical model.[1]

Protocol 2: Detecting Occludin-ZO-1 Interaction using FRET

This protocol outlines the steps for performing acceptor photobleaching FRET to detect the interaction between Occludin and ZO-1.

Materials:

- Epithelial cells co-transfected with constructs encoding Occludin-CFP (donor) and ZO-1-YFP (acceptor)
- Glass-bottom imaging dishes
- Confocal microscope equipped with lasers for CFP and YFP excitation and detectors for their respective emission spectra.

Procedure:

- Cell Preparation:
  - Co-transfect epithelial cells with plasmids encoding Occludin-CFP and ZO-1-YFP.
  - Plate the cells on glass-bottom dishes and allow for expression and localization of the fusion proteins to the tight junctions (typically 24-48 hours).

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- Include control samples: cells expressing only Occludin-CFP and cells expressing only ZO-1-YFP.

- Image Acquisition Setup:
  - On the confocal microscope, set up three image acquisition channels:
    - Donor Channel: Excite with CFP laser (e.g., 405 nm or 440 nm) and detect CFP emission.
    - Acceptor Channel: Excite with YFP laser (e.g., 514 nm) and detect YFP emission.
    - FRET Channel: Excite with CFP laser and detect YFP emission (sensitized emission).
- Pre-Bleach Imaging:
  - Identify a cell co-expressing both fluorescent proteins at the tight junctions.
  - Acquire a pre-bleach image in both the donor (CFP) and acceptor (YFP) channels.
- Acceptor Photobleaching:
  - Select an ROI encompassing the tight junction where both proteins are colocalized.
  - Use the YFP laser at high power to selectively photobleach the YFP fluorophore within the ROI until its fluorescence is significantly reduced.
- Post-Bleach Imaging:
  - Immediately after photobleaching, acquire a post-bleach image in the donor (CFP) channel.
- Data Analysis:
  - Measure the average intensity of the CFP signal in the bleached ROI before and after acceptor photobleaching.
  - An increase in the donor (CFP) fluorescence after acceptor (YFP) photobleaching indicates that FRET was occurring, signifying a close proximity and likely interaction

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between Occludin and ZO-1.

- Calculate the FRET efficiency (E) using the formula: E = 1 - (IDA / ID), where IDA is the donor intensity in the presence of the acceptor (pre-bleach) and ID is the donor intensity in the absence of the acceptor (post-bleach).

Protocol 3: Nanoscale Visualization of Occludin using dSTORM

This protocol provides a general workflow for preparing and imaging endogenous occludin in fixed epithelial cells using dSTORM.

Materials:

- Epithelial cells grown on high-precision glass coverslips (#1.5H)
- Fixatives: 3-4% Paraformaldehyde (PFA) and 0.1% Glutaraldehyde in PBS
- Permeabilization Buffer: 0.1% Triton X-100 in PBS
- Blocking Buffer: 3% Bovine Serum Albumin (BSA) in PBS
- Primary antibody: Rabbit anti-Occludin (e.g., 1-5 µg/mL)[5]
- Secondary antibody: Alexa Fluor 647-conjugated anti-rabbit Fab fragment
- dSTORM Imaging Buffer (e.g., containing glucose oxidase, catalase, and a thiol like MEA)
- A super-resolution microscope capable of dSTORM imaging (e.g., with TIRF illumination)

Procedure:

- Sample Preparation:
  - Fix cells with PFA and glutaraldehyde for 10-15 minutes at room temperature.
  - Quench autofluorescence with a fresh solution of 0.1% sodium borohydride in PBS for 7 minutes.

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- Permeabilize the cells with Triton X-100 for 5-10 minutes.
- Block non-specific antibody binding with BSA for 1 hour.
- Incubate with the primary anti-Occludin antibody overnight at 4°C.
- Wash thoroughly with PBS.
- Incubate with the Alexa Fluor 647-conjugated secondary antibody for 1 hour at room temperature in the dark.
- Wash thoroughly with PBS.
- Post-fix with 4% PFA for 10 minutes to stabilize the antibody-fluorophore complexes.

- Imaging:
  - Mount the coverslip in a chamber and add the dSTORM imaging buffer.
  - Use a dSTORM-capable microscope to acquire a series of thousands of images (frames).
  - Use high laser power (e.g., 647 nm) to induce photoswitching of the Alexa Fluor 647 fluorophores.
- Data Reconstruction:
  - Use specialized software to analyze the image series. The software localizes the center of each individual fluorescence event with high precision.
  - Reconstruct a super-resolved image of occludin distribution from the localized positions of all detected fluorophores. This will reveal the nanoscale organization of occludin at the tight junction.[6]

Signaling Pathways Regulating Occludin Dynamics

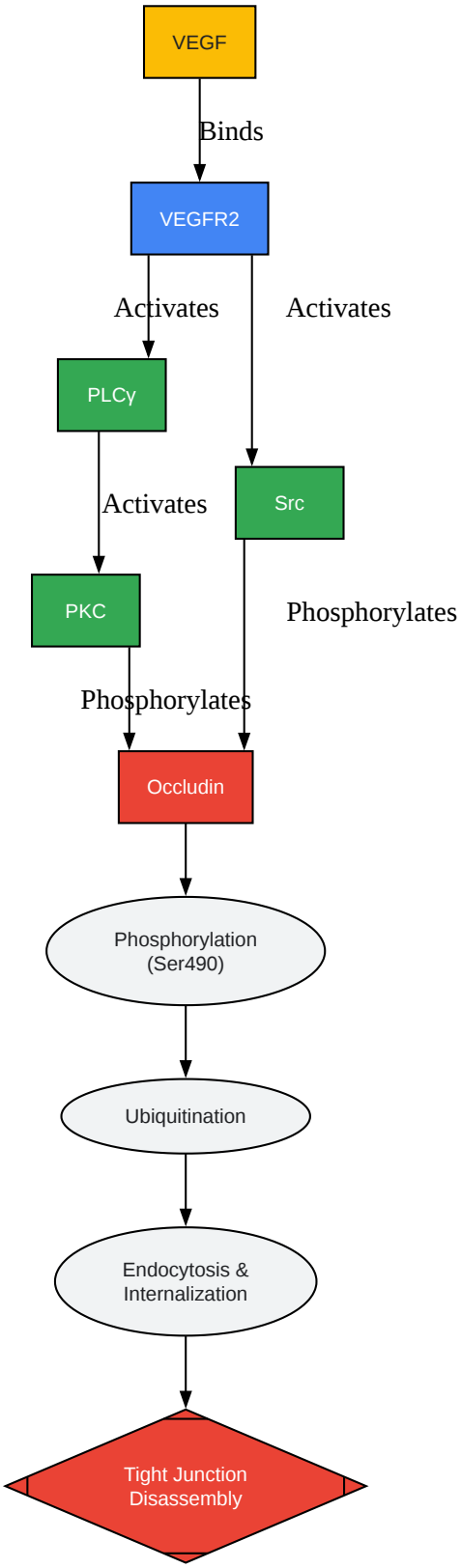
The dynamic behavior of occludin is tightly regulated by various intracellular signaling pathways. Understanding these pathways is crucial for identifying potential drug targets.

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VEGF Signaling Pathway

Vascular Endothelial Growth Factor (VEGF) is a potent regulator of endothelial permeability and is known to induce the disassembly of tight junctions.

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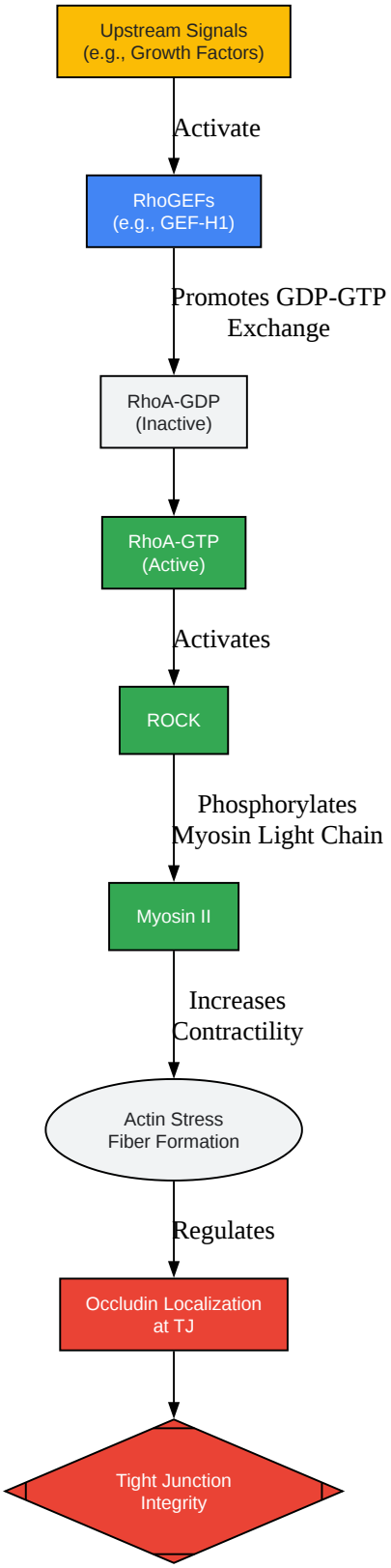
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Caption: VEGF signaling pathway leading to occludin phosphorylation and tight junction disassembly.

RhoA Signaling Pathway

The Rho family of small GTPases, particularly RhoA, plays a critical role in regulating the actin cytoskeleton and, consequently, the integrity and dynamics of tight junctions.[7][8]

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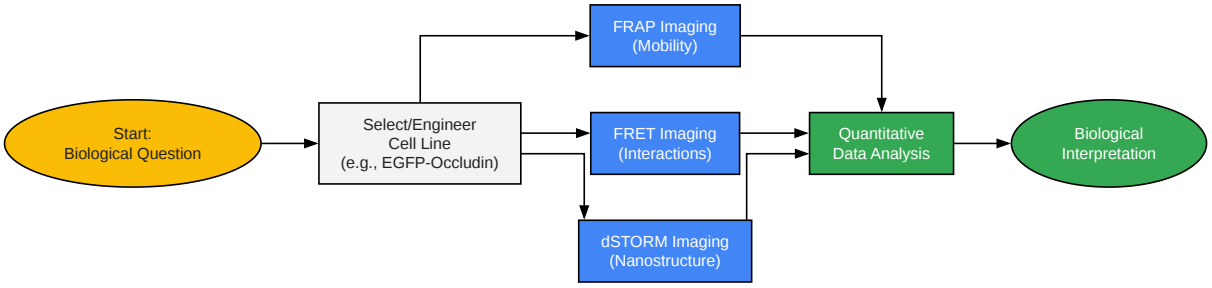
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Caption: RhoA signaling pathway regulating occludin localization and tight junction integrity.

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Experimental Workflow for Studying Occludin Dynamics

The following diagram illustrates a general workflow for investigating occludin dynamics using the techniques described in this document.



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Caption: General experimental workflow for investigating occludin dynamics using live-cell imaging.

Conclusion

Live-cell imaging techniques such as FRAP, FRET, and super-resolution microscopy are indispensable tools for elucidating the complex dynamics of occludin at tight junctions. The protocols and data presented here provide a framework for researchers to design and execute experiments aimed at understanding the molecular mechanisms governing tight junction regulation. A deeper insight into occludin dynamics will undoubtedly pave the way for the development of novel therapeutic strategies for a wide range of diseases characterized by barrier dysfunction.

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References

- 1. The tight junction protein complex undergoes rapid and continuous molecular remodeling at steady state - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. escholarship.org [escholarship.org]
- 4. Visualizing the dynamic coupling of claudin strands to the actin cytoskeleton through ZO-1 - PMC [pmc.ncbi.nlm.nih.gov]
- 5. bosterbio.com [bosterbio.com]
- 6. oni.bio [oni.bio]
- 7. Structural and Functional Regulation of Tight Junctions by RhoA and Rac1 Small GTPases - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Epithelial junctions and Rho family GTPases: the zonular signalosome - PMC [pmc.ncbi.nlm.nih.gov]

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